Physicochemical Properties of Lesinurad Impurity C: A Technical Guide

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Compound of Interest

Compound Name:	*Lesinurad Impurity C*
CAS No.:	*1038366-57-2*
Cat. No.:	*B601860*

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Executive Summary & Identification

Lesinurad Impurity C is a critical process-related impurity identified during the synthesis of Lesinurad (Zurampic), a selective uric acid reabsorption inhibitor (SURI).[1] Unlike the active pharmaceutical ingredient (API), which contains a brominated triazole core and a cyclopropyl-substituted naphthalene ring, Impurity C lacks both the bromine atom and the cyclopropyl moiety.[1]

Its presence typically indicates contamination in the starting material (1-naphthylamine instead of 4-cyclopropyl-1-naphthylamine) or specific degradative pathways.[1] Control of this impurity is essential due to its altered solubility profile and potential impact on the efficacy/safety profile of the drug substance.

Chemical Identification Matrix

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Property	Specification
Common Name	Lesinurad Impurity C
Chemical Name	2-[[4-(1-Naphthalenyl)-4H-1,2,4-triazol-3-yl]thio]acetic acid
CAS Registry Number	1038366-57-2
Molecular Formula	$C_{14}H_{11}N_3O_2S$
Molecular Weight	285.32 g/mol
Structural Class	Naphthyl-triazole thioether
Role	Process Impurity / Starting Material Contaminant

> *Note on Nomenclature: While designated "Impurity C" in various analytical catalogs (e.g., Topbatt, IMIMG), nomenclature can vary by vendor. Some sources may refer to the dibromo-analog as Impurity C.[1][2][3][4] This guide definitively characterizes the $C_{14}H_{11}N_3O_2S$ analog (CAS 1038366-57-2).[1]*

Physicochemical Profiling

Understanding the physicochemical divergence between Lesinurad and Impurity C is crucial for developing robust separation methods (HPLC/UPLC).[1]

Lipophilicity and Solubility

Impurity C is significantly less lipophilic than Lesinurad due to the absence of the hydrophobic cyclopropyl group and the heavy bromine atom.

- LogP (Predicted): ~1.6 – 1.9 (vs. ~2.9 – 3.2 for Lesinurad).[1]

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- Aqueous Solubility: Higher than Lesinurad, particularly in neutral pH buffers.
- Chromatographic Behavior: In Reverse Phase Chromatography (RP-HPLC), Impurity C elutes earlier (lower

) than the parent drug due to increased polarity.[1]

Acid-Base Characteristics (pKa)

The molecule possesses an amphoteric character dominated by the carboxylic acid tail and the triazole ring.[1]

- pKa_1 (Acidic): 3.6 ± 0.2 (Carboxylic acid moiety).[1]
- pKa_2 (Basic): ~2.3 (Triazole nitrogen protonation).[1]
- Ionization State: At physiological pH (7.4), the molecule exists primarily as the mono-anion (carboxylate), enhancing its water solubility.[1]

Solid-State Properties[1]

- Physical State: Off-white to pale yellow solid.[1]
- Melting Point: Typically higher than the API precursors due to rigid planar stacking of the naphthalene ring without the steric bulk of the cyclopropyl group (Experimental range: 185°C – 195°C, decomposition dependent).

Formation Mechanism & Causality[1]

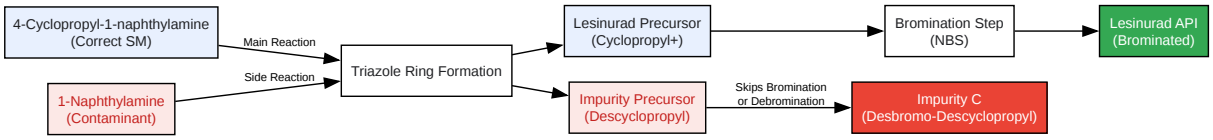
The presence of Impurity C is directly linked to the purity of the starting materials used in the convergent synthesis of Lesinurad.

The "Starting Material Carryover" Pathway

The primary synthesis of Lesinurad involves the reaction of 4-cyclopropylnaphthalen-1-amine with a thio-triazole precursor.[1] If the starting amine is contaminated with 1-naphthylamine (lacking the cyclopropyl group), the synthesis proceeds to form the descyclopropyl intermediate.[1] If the bromination step is also bypassed or incomplete, Impurity C is generated.

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Visualization of Formation Pathway



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Caption: Logical pathway demonstrating the origin of Impurity C from starting material contamination (1-Naphthylamine).[1]

Analytical Characterization Protocols

To ensure scientific integrity, the detection of Impurity C must rely on orthogonal analytical methods.

HPLC Method Parameters (Standardized)

Due to its polarity, Impurity C requires a gradient that starts with a higher aqueous fraction to ensure retention and separation from the solvent front.

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Parameter	Protocol Specification
Column	C18, 150 x 4.6 mm, 3.5 µm (e.g., Waters XBridge or Agilent Zorbax)
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.[1]7)
Mobile Phase B	Acetonitrile : Methanol (50:50 v/v)
Gradient	0-2 min: 10% B; 2-15 min: 10%→80% B; 15-20 min: 80% B.
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (Naphthalene absorption) and 290 nm.[1]
Retention Time (RT)	Impurity C: ~5.5 min

Mass Spectrometry (LC-MS/MS) Interpretation[1]

- Ionization Mode: ESI Positive (+).[1]
- Parent Ion $[M+H]^+$: m/z 286.3.[1]
- Key Fragmentation Pattern:
  - m/z 286 → 240: Loss of formic acid (-HCOOH) from the thioacetic acid tail.[1]
  - m/z 286 → 127: Characteristic naphthyl cation ($C_{10}H_7^+$), confirming the unsubstituted naphthalene ring (absence of cyclopropyl).[1]
  - Absence of Isotopic Pattern: Lack of the characteristic 1:1 doublet (M, M+2) confirms the absence of Bromine.[1]

NMR Validation Criteria

- ^{1}H NMR (DMSO-d_6):
  - Absence of cyclopropyl multiplets (0.7–1.1 ppm).[1]

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- Absence of the methine proton of the cyclopropyl group.
- Presence of an additional aromatic proton in the naphthalene region (7.4–8.2 ppm) compared to Lesinurad.[1]
- Singlet at ~4.0 ppm (S-CH_2-COOH).[1]

Control Strategy & Specifications

In accordance with ICH Q3A(R2), Impurity C must be controlled if it exceeds the identification threshold (typically 0.10%).[1]

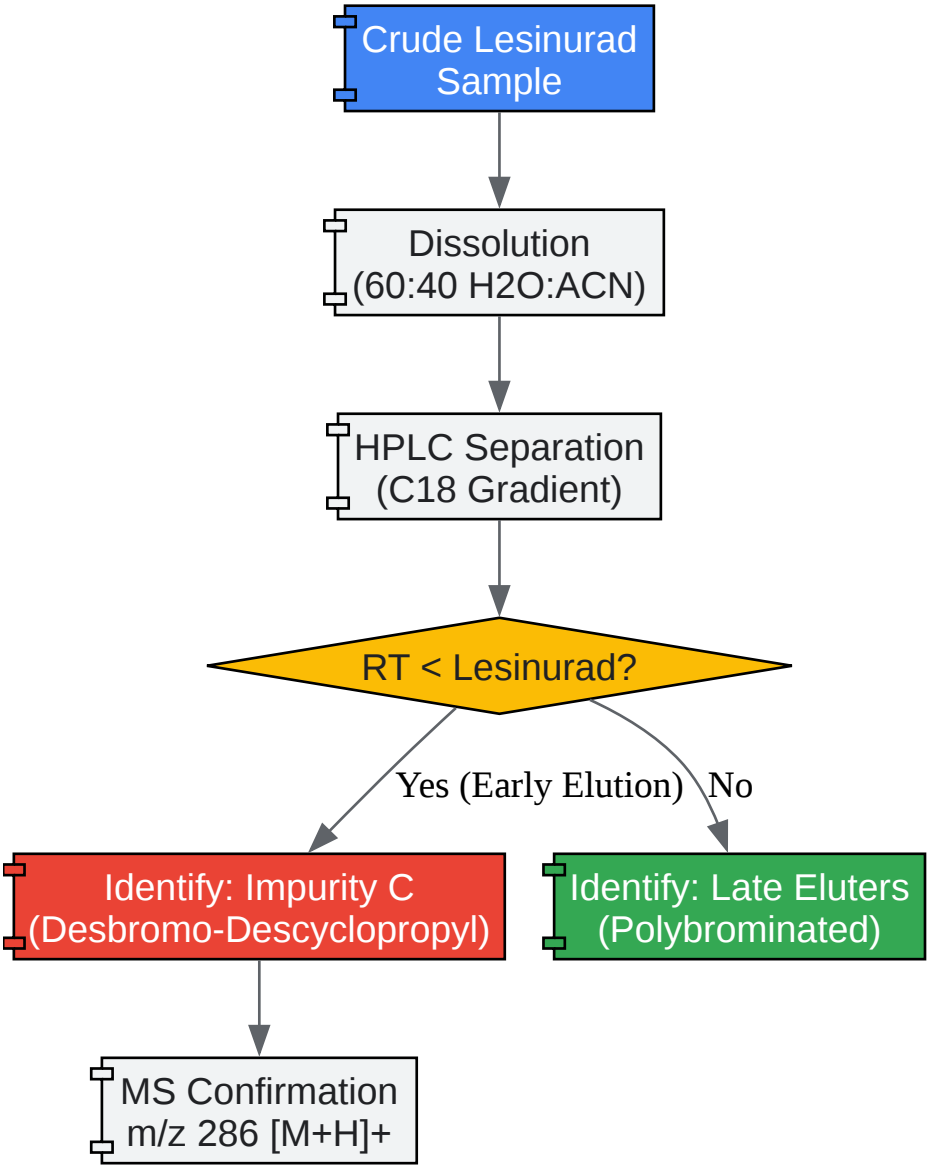
Purge Factor Analysis

Impurity C is effectively removed during the final crystallization steps due to its higher solubility in polar solvents compared to the relatively hydrophobic Lesinurad.

- Recommended Solvent System: Ethanol/Water or Isopropyl Acetate recrystallization.[1]
- Purge Logic: Impurity C remains in the mother liquor while Lesinurad crystallizes.

Analytical Workflow Diagram

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Caption: Decision tree for the identification of Impurity C in crude drug substance.

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